

Z-PDLDA-NHOH (CAS 123984-15-6): A Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Z-PDLDA-NHOH** (CAS 123984-15-6), a potent inhibitor of vertebrate collagenase. This document consolidates available data on its chemical properties, biological activity, mechanism of action, and relevant experimental protocols to support its application in research and drug development.

Core Compound Information

Z-PDLDA-NHOH, also known as Z-Pro-D-Leu-D-Ala-NHOH, is a synthetic peptide hydroxamate that functions as a potent and specific inhibitor of matrix metalloproteinases (MMPs), with a particular emphasis on collagenases.[1] Its structure incorporates a hydroxamic acid moiety, which is a key feature for its inhibitory activity.

Table 1: Chemical and Physical Properties of **Z-PDLDA-NHOH**



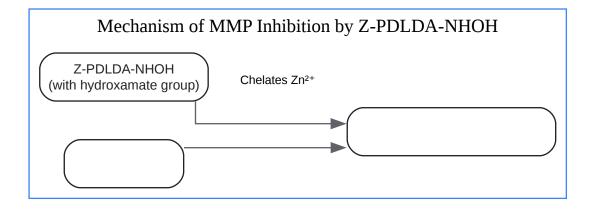
Property	Value	Source
CAS Number	123984-15-6	[1]
Molecular Formula	C22H32N4O6	[1]
Molecular Weight	448.51 g/mol	[1]
Sequence	Z-Pro-{d-Leu}-{d-Ala}-NHOH	[1]
Synonyms	Z-Pro-D-Leu-D-Ala-NHOH, Collagenase Inhibitor I	Chem-Impex, Biosynth
Canonical SMILES	CINVALID-LINKNC(=0) INVALID-LINKNC(=0) [C@@H]1CCCN1C(=0)OCC2 =CC=CC=C2	Biosynth
Physical Form	Solid	General knowledge
Storage	Recommended to be stored at -20°C	Chem-Impex

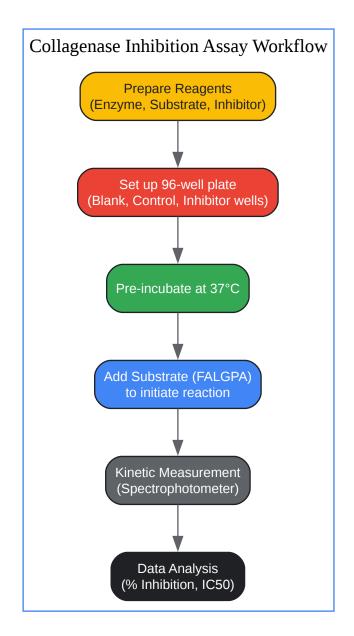
Biological Activity and Mechanism of Action

Z-PDLDA-NHOH is characterized as a potent and specific inhibitor of vertebrate collagenases. Collagenases are a subclass of matrix metalloproteinases (MMPs) responsible for degrading collagen, a major component of the extracellular matrix (ECM). The dysregulation of MMP activity is implicated in various physiological and pathological processes, including tissue remodeling, wound healing, arthritis, and cancer metastasis.

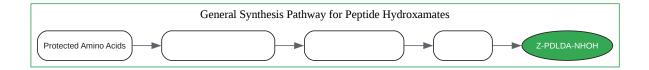
The inhibitory activity of **Z-PDLDA-NHOH** is primarily attributed to its hydroxamic acid (-NHOH) functional group. This group acts as a zinc-binding group (ZBG), chelating the catalytic Zn²⁺ ion in the active site of MMPs. This chelation prevents the enzyme from binding to its natural substrate, collagen, thereby inhibiting its proteolytic activity.











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References

- 1. Z-Pro-D-Leu-D-Ala-NHOH | 123984-15-6 | FP111031 [biosynth.com]
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